

# physical and chemical characteristics of 3-Amino-2,4,6-triiodobenzoic acid

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## Compound of Interest

Compound Name: 3-Amino-2,4,6-triiodobenzoic acid

Cat. No.: B041005

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## An In-depth Technical Guide to 3-Amino-2,4,6-triiodobenzoic Acid

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **3-Amino-2,4,6-triiodobenzoic acid**, tailored for researchers, scientists, and professionals in drug development.

## Physicochemical and Computed Properties

The fundamental properties of **3-Amino-2,4,6-triiodobenzoic acid** are summarized in the tables below, offering a clear comparison of its key characteristics.

Table 1: Physical and Chemical Properties

| Property          | Value                                                        | Source(s)                                                                                           |
|-------------------|--------------------------------------------------------------|-----------------------------------------------------------------------------------------------------|
| Molecular Formula | C <sub>7</sub> H <sub>4</sub> I <sub>3</sub> NO <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>                     |
| Molecular Weight  | 514.83 g/mol                                                 | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Appearance        | Slightly yellow to tan powder                                | <a href="#">[5]</a> <a href="#">[6]</a>                                                             |
| Melting Point     | 190-199 °C (with decomposition)                              | <a href="#">[5]</a> <a href="#">[7]</a>                                                             |
| Boiling Point     | 478.9 °C at 760 mmHg (Predicted)                             | <a href="#">[5]</a> <a href="#">[7]</a>                                                             |
| Density           | 2.748 - 3.02 g/cm <sup>3</sup> (estimate)                    | <a href="#">[5]</a> <a href="#">[7]</a>                                                             |
| Water Solubility  | Insoluble                                                    | <a href="#">[5]</a> <a href="#">[7]</a>                                                             |
| pKa               | 1.50 ± 0.10 (Predicted)                                      | <a href="#">[7]</a>                                                                                 |
| IUPAC Name        | 3-amino-2,4,6-triiodobenzoic acid                            | <a href="#">[1]</a>                                                                                 |
| CAS Number        | 3119-15-1                                                    | <a href="#">[2]</a> <a href="#">[6]</a>                                                             |

Table 2: Computed Properties

| Property                       | Value               | Source(s)           |
|--------------------------------|---------------------|---------------------|
| XLogP3                         | 2.7                 | <a href="#">[1]</a> |
| Hydrogen Bond Donor Count      | 2                   | <a href="#">[1]</a> |
| Hydrogen Bond Acceptor Count   | 3                   | <a href="#">[1]</a> |
| Rotatable Bond Count           | 1                   | <a href="#">[1]</a> |
| Exact Mass                     | 514.7376 Da         | <a href="#">[1]</a> |
| Monoisotopic Mass              | 514.7376 Da         | <a href="#">[1]</a> |
| Topological Polar Surface Area | 63.3 Å <sup>2</sup> | <a href="#">[1]</a> |
| Heavy Atom Count               | 13                  | <a href="#">[1]</a> |
| Complexity                     | 214                 | <a href="#">[1]</a> |
| Covalently-Bonded Unit Count   | 1                   | <a href="#">[1]</a> |

## Experimental Protocols

### Synthesis of 3-Amino-2,4,6-triiodobenzoic Acid from m-Aminobenzoic Acid[8]

A common method for the synthesis of **3-Amino-2,4,6-triiodobenzoic acid** involves the iodination of m-aminobenzoic acid.[5]

Materials:

- m-Aminobenzoic acid
- 30% Hydrochloric acid
- Iodine monochloride solution
- 20% Sodium chloride solution
- Sodium metabisulfite

- 40% Liquid alkali
- Activated carbon

#### Procedure:

- Add m-aminobenzoic acid to a reaction vessel.
- Adjust the pH to 2-3 with 30% hydrochloric acid.
- Add iodine monochloride solution mixed with a 20% sodium chloride solution to the reaction vessel.
- Stir the mixture at room temperature for 3 hours.
- Slowly raise the temperature to 85-90°C and maintain for 5-6 hours. The reaction is complete when the melting point of the solid is above 180°C.
- Add an appropriate amount of sodium metabisulfite to remove any free iodine.
- Filter the mixture and wash the filter cake with water to obtain the crude product.
- To the crude product, add 40% liquid alkali and water to form the sodium salt, then heat to 60°C to dissolve.
- Allow the solution to cool, and filter below 25°C to obtain lavender scale-like crystals.
- Add the crystals to 5-6 times their weight in water and heat to 60-70°C.
- Add 2% activated carbon for decolorization and filter.
- Adjust the pH of the filtrate to 2-3 with hydrochloric acid.
- Spin-filter the solution, wash the filter cake with water, and dry to obtain the final product.

The reported yield for this method is 72.4%, with a melting point above 198°C.[5]

## Visualizations

The following diagram illustrates the synthesis workflow for **3-Amino-2,4,6-triiodobenzoic acid**.



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Caption: Synthesis workflow of **3-Amino-2,4,6-triiodobenzoic acid**.

## Applications in Research and Development

**3-Amino-2,4,6-triiodobenzoic acid** serves as a crucial intermediate in the synthesis of various pharmaceuticals and diagnostic agents. Notably, it is a key precursor for nonionic iodinated X-ray contrast agents.[8] It is also utilized in the preparation of polymeric hydrogel-based particles intended for vascular embolization procedures.[5][6] Furthermore, this compound is a vital starting material for the synthesis of Diatrizoic acid and Iodipamide, both of which are used as contrast media.[3][9]

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